

2-bromo-N-phenethylbenzenesulfonamide

molecular weight and formula

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Compound of Interest

Compound Name: 2-bromo-N-phenethylbenzenesulfonamide

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Technical Guide: 2-bromo-N-phenethylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, a representative synthetic protocol, and a generalized experimental workflow for **2-bromo-N-phenethylbenzenesulfonamide**. This document is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development.

Core Molecular Data

The fundamental molecular properties of **2-bromo-N-phenethylbenzenesulfonamide** have been determined and are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ BrNO ₂ S	PubChem[1]
Molecular Weight	340.24 g/mol	PubChem[1]
IUPAC Name	2-bromo-N-(2-phenylethyl)benzenesulfonamide	PubChem[1]
CAS Number	849141-69-1	

Representative Synthetic Protocol

While a specific, peer-reviewed synthesis protocol for **2-bromo-N-phenethylbenzenesulfonamide** is not readily available in the surveyed literature, a general and widely established method for the synthesis of N-substituted benzenesulfonamides can be applied. The following protocol is a representative example based on the reaction of a benzenesulfonyl chloride with a primary amine.

Reaction: 2-Bromobenzenesulfonyl chloride reacts with phenethylamine in the presence of a base, such as pyridine, to yield **2-bromo-N-phenethylbenzenesulfonamide**.

Materials:

- 2-Bromobenzenesulfonyl chloride
- Phenethylamine
- Pyridine (or another suitable base like triethylamine)
- Anhydrous dichloromethane (or another suitable aprotic solvent)
- Hydrochloric acid (e.g., 1M aqueous solution)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for chromatography (e.g., hexane and ethyl acetate)

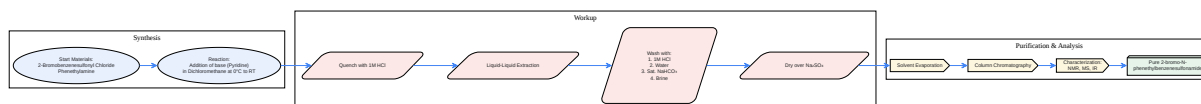
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve phenethylamine (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Base:** Add pyridine (1.1 to 1.5 equivalents) to the solution and cool the mixture to 0 °C in an ice bath.
- **Addition of Sulfonyl Chloride:** Dissolve 2-bromobenzenesulfonyl chloride (1.0 equivalent) in a minimal amount of anhydrous dichloromethane and add it dropwise to the stirred amine solution at 0 °C.
- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature and stir for several hours (the reaction progress can be monitored by thin-layer chromatography, TLC).
- **Workup:**
 - Once the reaction is complete, quench the reaction by adding 1M hydrochloric acid to neutralize the excess base.
 - Transfer the mixture to a separatory funnel and extract the organic layer.
 - Wash the organic layer sequentially with 1M hydrochloric acid, water, saturated sodium bicarbonate solution, and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent and concentrate the organic solvent under reduced pressure to obtain the crude product.

- Purify the crude product by column chromatography on silica gel, using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to isolate the pure **2-bromo-N-phenethylbenzenesulfonamide**.
- Characterization: Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the synthesis and purification of an N-substituted benzenesulfonamide, applicable to the preparation of **2-bromo-N-phenethylbenzenesulfonamide**.



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Caption: A generalized workflow for the synthesis of N-substituted benzenesulfonamides.

This guide provides essential information for researchers working with **2-bromo-N-phenethylbenzenesulfonamide**. The provided synthetic protocol is a general representation and may require optimization for specific laboratory conditions and desired purity levels.

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References

- 1. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com